

Application Note: Quantification of Levodropropizine in Human Plasma by Tandem Mass Spectrometry

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Compound of Interest

Compound Name: Levodropropizine

Cat. No.: B346804

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Audience: This document is intended for researchers, scientists, and drug development professionals involved in the bioanalysis of **Levodropropizine**.

Introduction:

Levodropropizine is a non-opioid antitussive agent.[1] Accurate and sensitive quantification of **Levodropropizine** in biological matrices is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This application note describes a robust and sensitive method for the determination of **Levodropropizine** in human plasma using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The described method is suitable for high-throughput analysis in a clinical or research setting.

Experimental Protocols

Sample Preparation

A liquid-liquid extraction (LLE) method is employed for the extraction of **Levodropropizine** and an internal standard (IS), such as Zolmitriptan, from human plasma.[2][3][4][5]

Protocol:

- To 200 μ L of human plasma in a polypropylene tube, add 100 μ L of the internal standard working solution (e.g., 10 ng/mL Zolmitriptan).[2]

- Add 200 μ L of 0.1 M Na_2HPO_4 buffer (pH 8.9) and vortex for 30 seconds.[\[3\]](#)
- Add 5 mL of an extraction solvent mixture of dichloromethane-diethyl ether (2:3, v/v).[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Vortex the mixture for 5 minutes.
- Centrifuge at 2000 x g for 5 minutes.[\[2\]](#)
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

Alternatively, protein precipitation can be used for sample preparation.[\[7\]](#)

Protocol (Protein Precipitation):

- To a volume of plasma, add a precipitating agent such as acetonitrile.[\[7\]](#)
- Vortex the mixture to precipitate the plasma proteins.
- Centrifuge to pellet the precipitated proteins.
- Transfer the supernatant for injection into the LC-MS/MS system.

Liquid Chromatography

Table 1: Liquid Chromatography Conditions

Parameter	Condition 1	Condition 2
Column	C18 (4.6 x 150mm, 5µm)[1]	C18[3][5]
Mobile Phase	0.01N KH ₂ PO ₄ buffer (pH 2.8): Acetonitrile (50:50)[1]	Methanol-diethylamine solution (0.05 M) (20:80, v/v, pH adjusted to 3.0 with H ₃ PO ₄)[8]
Flow Rate	1.0 mL/min[1][9]	-
Column Temperature	30°C[1][9]	30°C[2]
Injection Volume	10 µL[1]	-
Run Time	7 min[1]	-

Tandem Mass Spectrometry

The analysis is performed on a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source in the positive ion mode.

Table 2: Mass Spectrometry Parameters

Parameter	Levodropropizine	Internal Standard (Zolmitriptan)
Ionization Mode	Positive ESI	Positive ESI
MRM Transition	m/z 237 → m/z 120[3][5]	m/z 288 → m/z 58[5]
Collision Energy (CE)	38 eV[2]	44 eV[2]
Declustering Potential (DP)	75 V[2]	50 V[2]
IonSpray Voltage	5500 V	5500 V
Temperature	500°C[2]	500°C[2]

Quantitative Data Summary

The following tables summarize the quantitative performance of the LC-MS/MS method for **Levodropropizine**.

Table 3: Linearity and Sensitivity

Parameter	Value	Reference
Linearity Range	0.25 - 500 ng/mL	[2] [4]
Correlation Coefficient (r^2)	> 0.99	[2]
Limit of Quantification (LOQ)	0.25 ng/mL	[2] [4] [5]
Limit of Detection (LOD)	1-2 ng/mL	[3]

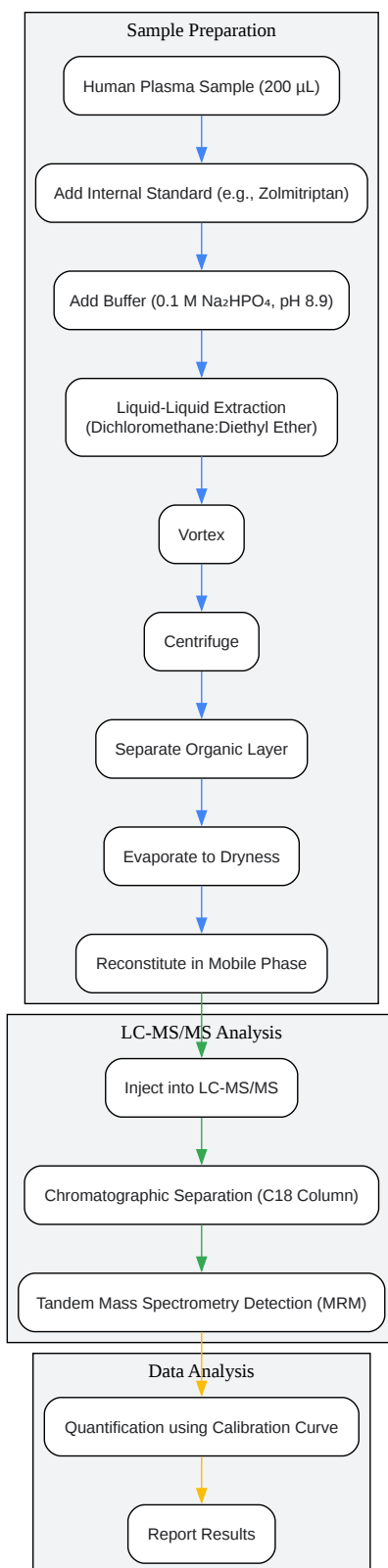
Table 4: Precision and Accuracy

Concentration	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)	Reference
Low, Medium, High QC	< 8.1%	< 11.5%	87.6 - 112%	[2] [4]
Overall	< 11.4%	< 11.4%	Good	[3] [5]

Table 5: Recovery

Analyte	Recovery (%)	Reference
Levodropropizine	70.28%	[8]

Experimental Workflow Diagram



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Caption: Workflow for **Levodropropizine** quantification in plasma.

Signaling Pathway Diagram

Signaling pathways are not directly relevant to the analytical quantification of **Levodropropizine** by tandem mass spectrometry. The mechanism of action for **Levodropropizine** as a peripheral antitussive is through the modulation of sensory neuropeptide levels in the respiratory tract. A diagram illustrating this would depict neuronal pathways rather than intracellular signaling cascades. For the scope of this application note, which focuses on the analytical method, a signaling pathway diagram is not applicable.

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